

Metanil yellow chemical structure and properties

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Compound of Interest

Compound Name: Metanil yellow

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Metanil Yellow: A Comprehensive Technical Guide

Metanil yellow, also known as Acid Yellow 36, is a synthetic azo dye characterized by its vibrant yellow hue. While it finds applications in various industries, including as a pH indicator and a biological stain, its use as a food additive is prohibited in many countries due to its toxicological profile. This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and biological effects of **Metanil yellow**, with a focus on experimental protocols and the molecular pathways associated with its toxicity.

Chemical Structure and Identification

Metanil yellow is the sodium salt of 3-[(4-anilinophenyl)diazenyl]benzenesulfonic acid.^{[1][2]} It belongs to the monoazo class of dyes, containing a single azo group (-N=N-) that acts as the chromophore responsible for its color.

IUPAC Name: Sodium 3-[(4-anilinophenyl)diazenyl]benzenesulfonate^[1]

Synonyms: Acid Yellow 36, C.I. 13065^[3]

CAS Number: 587-98-4^[1]

Chemical Formula: C₁₈H₁₄N₃NaO₃S

Molecular Weight: 375.38 g/mol ^[3]

Physicochemical Properties

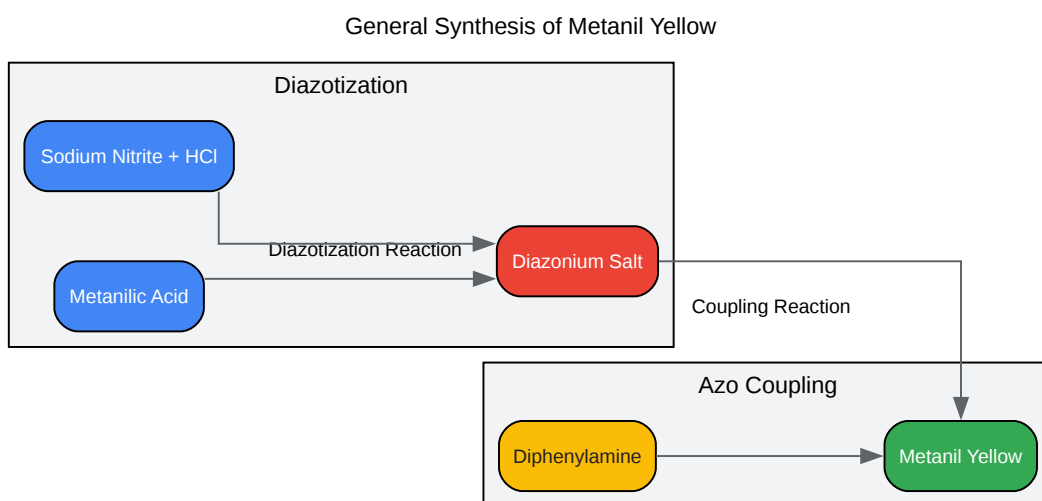
Metanil yellow is an orange-gold to yellow powder with good solubility in water and ethanol. A summary of its key quantitative properties is presented in the table below.

| Property | Value | References |
|--------------------------------------|------------------------------|------------|
| Physical State | Solid, powder | |
| Appearance | Orange-gold to yellow | |
| Molecular Weight | 375.38 g/mol | [3] |
| Melting Point | > 250 °C | [1] |
| Solubility in Water | 25 g/L | |
| λ_{max} (in Methanol) | 413-419 nm | |
| λ_{max} (in Water) | ~427-440 nm | [4] |
| pH Indicator Range | pH 1.2 (Red) to 3.2 (Yellow) | [1][5] |

Synthesis of Metanil Yellow

The synthesis of **Metanil yellow** is a classic example of a diazotization and azo coupling reaction. The general procedure involves two main steps:

- Diazotization of Metanilic Acid:** Metanilic acid (m-aminobenzenesulfonic acid) is treated with a cold solution of sodium nitrite in the presence of a strong acid, such as hydrochloric acid, to form the corresponding diazonium salt.
- Azo Coupling with Diphenylamine:** The diazonium salt is then coupled with diphenylamine. The diphenylamine acts as the coupling component, and the electrophilic diazonium ion attacks the electron-rich aromatic ring of diphenylamine to form the azo dye.



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General workflow for the synthesis of **Metanil yellow**.

Experimental Protocols

Preparation of Metanil Yellow pH Indicator Solution (0.1% w/v)

This protocol describes the preparation of a 0.1% (w/v) solution of **Metanil yellow** for use as a pH indicator.

Materials:

- **Metanil yellow** powder
- Methanol
- Distilled water

- Volumetric flask (100 mL)
- Weighing balance

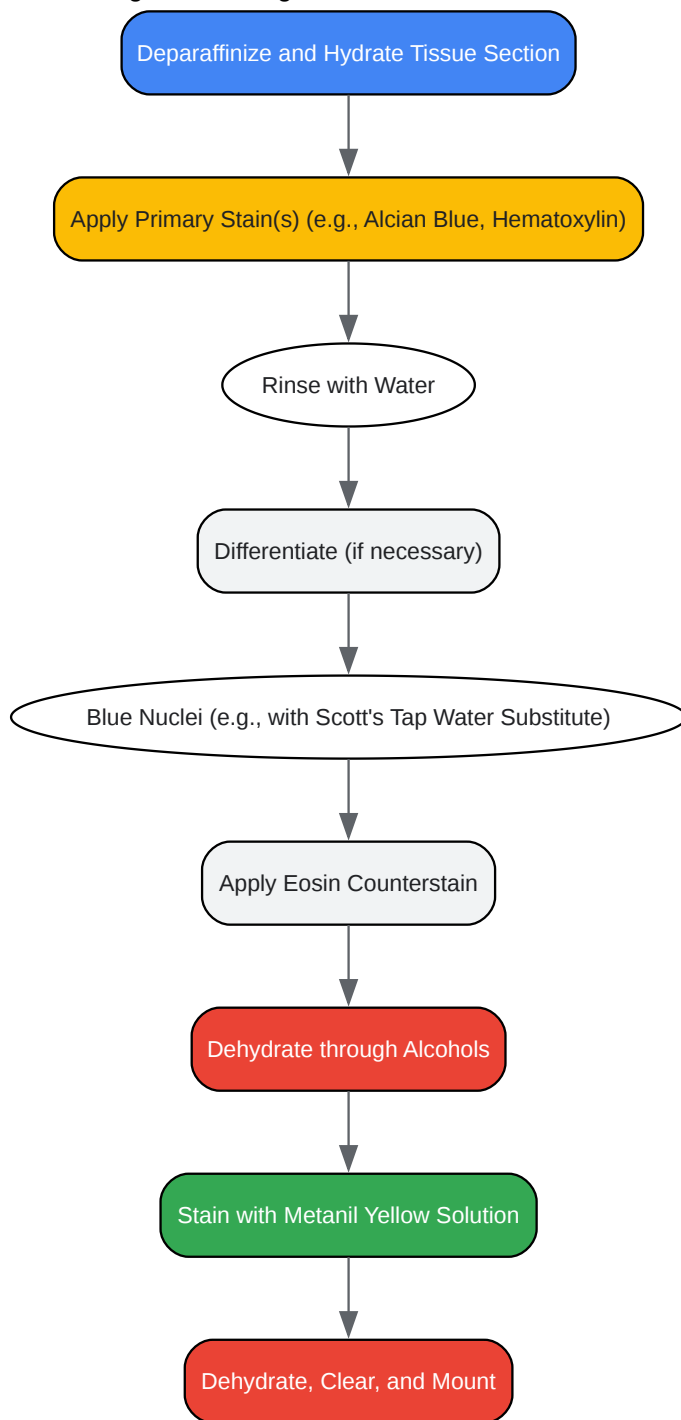
Procedure:

- Weigh out 0.1 g of **Metanil yellow** powder.
- Dissolve the powder in 50 mL of methanol in a 100 mL volumetric flask.
- Once dissolved, dilute the solution to the 100 mL mark with distilled water.
- Mix the solution thoroughly.
- Store the indicator solution in a well-stoppered bottle.[\[6\]](#)

Histological Staining with Metanil Yellow (Counterstain)

Metanil yellow is often used as a counterstain in various histological staining protocols, such as the Alcian Blue-H&E-**Metanil Yellow** stain for diagnosing Barrett's esophagus. The following is a generalized workflow for using **Metanil yellow** as a counterstain.

Histological Staining Workflow with Metanil Yellow



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A generalized workflow for histological staining using **Metanil yellow**.

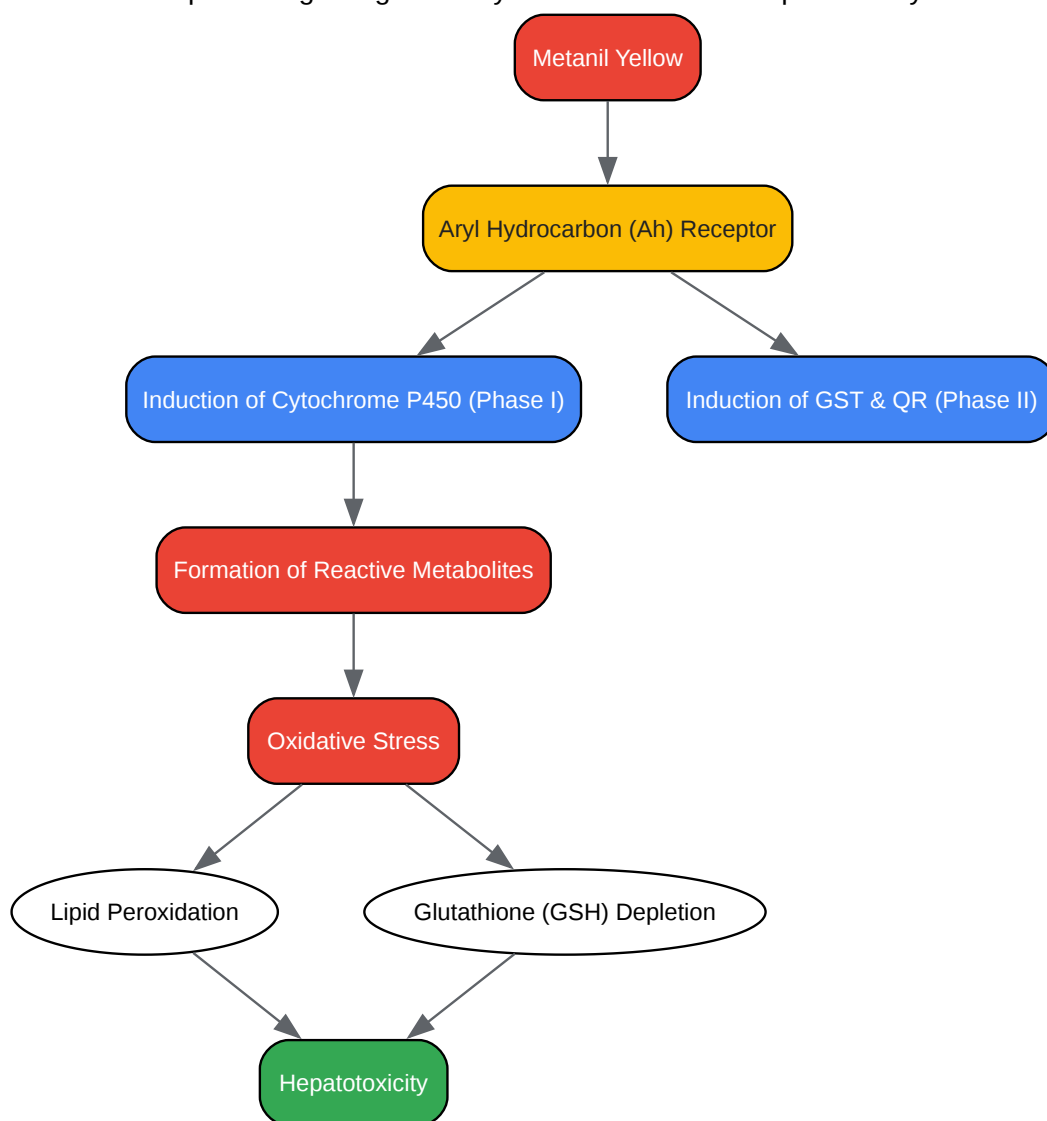
Toxicology and Biological Effects

The use of **Metanil yellow** in food is a significant health concern due to its demonstrated toxicity in animal studies. The primary toxic effects are neurotoxicity and hepatotoxicity.

Hepatotoxicity

Metanil yellow has been shown to induce both Phase I and Phase II xenobiotic-metabolizing enzymes in the liver. This bifunctional induction suggests an interaction with the aryl hydrocarbon (Ah) receptor. The induction of cytochrome P450 enzymes can lead to the formation of reactive metabolites, which in turn can cause oxidative stress and cellular damage. This process can lead to lipid peroxidation and depletion of glutathione, a key antioxidant.

Proposed Signaling Pathway for Metanil Yellow Hepatotoxicity

[Click to download full resolution via product page](#)Proposed pathway of **Metanil yellow**-induced hepatotoxicity.

Neurotoxicity

Studies have indicated that chronic consumption of **Metanil yellow** can lead to neurotoxicity. The proposed mechanisms include alterations in the levels of key neurotransmitters such as noradrenaline, dopamine, and serotonin in different brain regions. Additionally, **Metanil yellow** has been shown to inhibit the activity of acetylcholine esterase, an enzyme crucial for the breakdown of the neurotransmitter acetylcholine. This disruption of neurotransmitter systems can impair learning and memory.

Conclusion

Metanil yellow is a synthetic azo dye with important applications in analytical chemistry and histology. However, its potential for hepatotoxicity and neurotoxicity, primarily through the induction of oxidative stress and disruption of neurotransmitter systems, makes it unsuitable for consumption. The detailed understanding of its chemical properties and biological effects is crucial for researchers and professionals in the fields of toxicology, drug development, and food safety.

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References

- 1. CN104250451A - Preparation method of Metanil yellow G - Google Patents [patents.google.com]
- 2. Metanil Yellow - Wikipedia [en.wikipedia.org]
- 3. DYE synthesis .pptx [slideshare.net]
- 4. ijmtst.com [ijmtst.com]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
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